

Essential Safety and Logistical Information for Handling 12-Pentacosanol

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Compound of Interest

Compound Name: 12-Pentacosanol

Cat. No.: B15550601

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This guide provides crucial safety and logistical protocols for researchers, scientists, and drug development professionals handling **12-Pentacosanol**. The following procedures are designed to ensure a safe laboratory environment and proper management of the substance from reception to disposal.

Physical and Chemical Properties

A comprehensive understanding of **12-Pentacosanol**'s properties is foundational to safe handling.

Property	Value	Source
Molecular Formula	C25H52O	
Molecular Weight	368.7 g/mol	[1]
Physical State	Solid	[2]
Appearance	White powder or solid	[2][3]
Melting Point	53 - 56 °C (for n-Pentacosane)	[2]
Boiling Point	336 - 338 °C (at 0.07 hPa for n-Pentacosane)	
Solubility	Information not available	[2][3]

Hazard Identification and Safety Precautions

According to available safety data, 1-Pentacosanol, a similar long-chain alcohol, is not classified as a hazardous substance.[1] However, it is prudent to handle all laboratory chemicals with a degree of caution.

Personal Protective Equipment (PPE):

The minimum required PPE for handling **12-Pentacosanol** in a laboratory setting includes:

PPE Category	Item	Standard
Hand Protection	Nitrile gloves	EN 374
Eye Protection	Safety glasses with side shields	ANSI Z87.1
Body Protection	Standard laboratory coat	---
Footwear	Closed-toe shoes	---

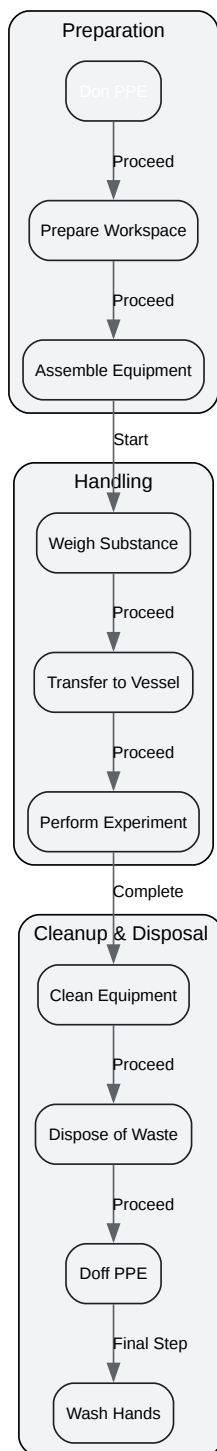
Note: Always inspect gloves for integrity before use and wash hands thoroughly after handling.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **12-Pentacosanol** minimizes the risk of contamination and ensures procedural consistency.

Experimental Workflow:

Workflow for Handling 12-Pentacosanol

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Caption: A stepwise workflow diagram illustrating the handling process for **12-Pentacosanol** from preparation to cleanup.

Experimental Protocol:

- Preparation:
 - Put on the required Personal Protective Equipment (PPE) as detailed in the table above.
[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Ensure the work area, such as a chemical fume hood or a designated benchtop, is clean and uncluttered.
 - Assemble all necessary equipment, including spatulas, weighing paper, and the reaction vessel.
- Handling:
 - Carefully weigh the desired amount of **12-Pentacosanol** using a calibrated analytical balance.
 - Transfer the weighed solid to the appropriate experimental vessel.
 - Proceed with the intended experimental procedure.

Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

Waste Characterization and Disposal Route:

Waste Stream	Description	Disposal Method
Solid Waste	Unused 12-Pentacosanol, contaminated weighing paper, and gloves.	Dispose of in the designated solid chemical waste container.
Liquid Waste	Solutions containing 12-Pentacosanol.	Dispose of in the appropriate non-halogenated organic waste container, unless contraindicated by other components.
Sharps	Contaminated pipettes or other sharp objects.	Dispose of in a designated sharps container.

Always adhere to your institution's specific waste disposal guidelines. If there is any uncertainty, consult with your Environmental Health and Safety (EHS) department. Long-chain alcohols are generally considered biodegradable.[7] However, institutional protocols for chemical waste should always be followed.

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